

An In-depth Technical Guide to the Physical Properties of Cyclopropylbenzene

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Compound of Interest

Compound Name: Cyclopropylbenzene

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This technical guide provides a comprehensive overview of the key physical properties of **cyclopropylbenzene**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who require precise and reliable data for their work. This document outlines the experimentally determined values for these properties and details the standard protocols for their measurement.

Core Physical Properties of Cyclopropylbenzene

Cyclopropylbenzene (C₉H₁₀) is an aromatic hydrocarbon notable for its cyclopropyl substituent on a benzene ring. Accurate knowledge of its physical properties is essential for its application in chemical synthesis and as a building block in pharmaceutical development.

The boiling point and density of **cyclopropylbenzene** have been determined through various experimental methods. The accepted values are summarized in the table below for easy reference and comparison.

Physical Property	Value	Conditions	Citations
Boiling Point	173.6 °C	at 753 mmHg	[1]
171 °C	Not specified	[2]	
446.8 K (173.65 °C)	at 1.00 bar	[3]	
353.2 K (80.05 °C)	at 0.049 bar (reduced pressure)	[3]	
Density	0.94 g/mL	at 25 °C	
0.940 g/mL	Not specified	[2]	

Experimental Protocols for Property Determination

The following sections provide detailed methodologies for the experimental determination of the boiling point and density of liquid compounds such as **cyclopropylbenzene**.

The boiling point is a fundamental physical constant for a pure liquid. The two primary methods for its determination are the distillation method and the capillary method, which is suitable for small sample volumes.

2.1.1. Distillation Method

This is a common and accurate method for determining the boiling point of a liquid when a sufficient quantity is available.[4]

- Apparatus: A simple distillation apparatus is assembled, consisting of a distillation flask, a condenser, a receiving flask, and a thermometer.
- Procedure:
 - The liquid sample (**cyclopropylbenzene**) is placed in the distillation flask along with boiling chips to ensure smooth boiling.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.

- The flask is heated gently.
- As the liquid boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser, where it liquefies.
- The temperature is recorded when it becomes constant. This stable temperature reading, observed during the collection of the distillate, is the boiling point of the liquid at the prevailing atmospheric pressure.[\[4\]](#)[\[5\]](#)

2.1.2. Capillary Method (Thiele Tube or Micro-Boiling Point)

This technique is ideal when only a small amount of the substance is available (less than 0.5 mL).[\[5\]](#)[\[6\]](#)

- Apparatus: A Thiele tube or a similar heating bath, a thermometer, a small test tube (e.g., a melting point tube), and a capillary tube sealed at one end.
- Procedure:
 - A few drops of the liquid sample are placed into the small test tube.
 - A capillary tube, with its open end downwards, is placed inside the test tube containing the liquid.
 - The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
 - The assembly is placed in a Thiele tube containing heating oil.
 - The Thiele tube is heated gently. As the temperature rises, air trapped in the capillary tube will slowly be expelled.[\[7\]](#)
 - When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[\[5\]](#)[\[7\]](#)
 - Heating is discontinued, and the apparatus is allowed to cool slowly.

- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[5][7]

Density is the mass of a substance per unit volume and is a characteristic property used for substance identification and purity assessment.[8]

2.2.1. Mass/Volume Measurement Method

This is the most direct and common method for determining the density of a liquid.[9]

- Apparatus: An electronic balance and a calibrated volumetric container (e.g., a graduated cylinder or, for higher precision, a pycnometer).
- Procedure:
 - The mass of the clean, dry volumetric container is accurately measured using an electronic balance.[9]
 - A specific volume of the liquid (**cyclopropylbenzene**) is carefully transferred into the container. The volume is read precisely from the graduation marks, observing the bottom of the meniscus.[9]
 - The container with the liquid is weighed again to determine the combined mass.
 - The mass of the liquid is calculated by subtracting the mass of the empty container from the combined mass.[9][10]
 - The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$. [8][11]
 - For improved accuracy, the procedure can be repeated multiple times, and the average density value is reported.[9] The temperature at which the measurement is made should always be recorded as density is temperature-dependent.

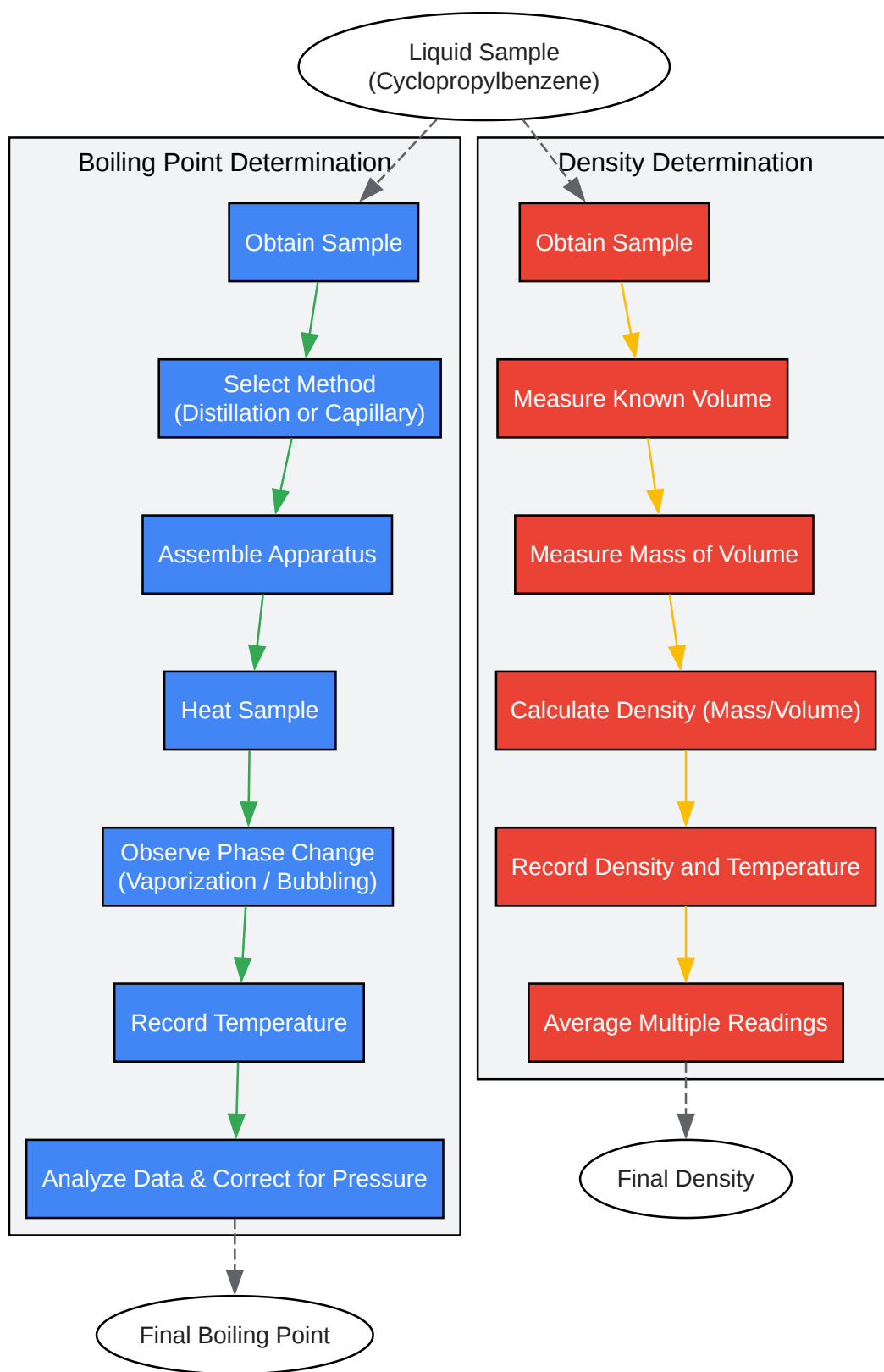
2.2.2. Hydrometer Method

A hydrometer is an instrument used for the direct and rapid measurement of liquid density.[8]

- Apparatus: A hydrometer and a transparent cylinder large enough for the hydrometer to float freely.
- Procedure:
 - The liquid sample is poured into the cylinder.
 - The hydrometer is gently lowered into the liquid until it floats freely.
 - The density is read directly from the calibrated scale on the stem of the hydrometer at the point where the surface of the liquid meets the stem.

Experimental Workflow Visualization

The following diagram illustrates the generalized workflow for determining the physical properties of a liquid sample like **cyclopropylbenzene**.



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Caption: Workflow for determining the boiling point and density of a liquid.

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